

Technical Guide: Physicochemical Characterization of 3-(dimethylamino)benzylamine

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Compound of Interest

Compound Name: 3-(aminomethyl)-N,N-dimethylaniline

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Introduction

3-(dimethylamino)benzylamine is a substituted aromatic amine with potential applications in medicinal chemistry and materials science. A thorough understanding of its physical properties is fundamental for its synthesis, purification, formulation, and application. This technical guide provides a summary of available data for structurally related isomers and outlines detailed experimental protocols for the determination of key physical properties of 3-(dimethylamino)benzylamine. Due to the limited availability of experimental data for 3-(dimethylamino)benzylamine in publicly accessible databases, this guide also serves as a practical framework for its empirical characterization.

Data Presentation: Comparative Physicochemical Properties of Isomeric Amines

To provide a contextual reference for the anticipated properties of 3-(dimethylamino)benzylamine, the following table summarizes the reported physical properties of its isomers, N,N-dimethylbenzylamine and 4-(dimethylamino)benzylamine.

Physical Property	N,N-Dimethylbenzylamine	4-(Dimethylamino)benzylamine dihydrochloride	3-(dimethylamino)benzylamine
CAS Number	103-83-3[1]	34403-52-6[2]	Data not available
Molecular Formula	C ₉ H ₁₃ N[1]	C ₉ H ₁₄ N ₂ · 2HCl	C ₉ H ₁₄ N ₂
Molecular Weight	135.21 g/mol [1]	223.14 g/mol	150.22 g/mol
Boiling Point	180-184 °C[1]	Data not available	Data not available
Melting Point	-75 °C[1]	220-224 °C (decomposes)	Data not available
Density	0.9 g/mL at 25 °C	Data not available	Data not available
Refractive Index	n _{20/D} 1.501	Data not available	Data not available
Solubility	Soluble in water[1]	Soluble in water (50 mg/mL)	Data not available
pKa	Data not available	Data not available	Data not available

Experimental Protocols

The following are generalized experimental protocols for the determination of the primary physical properties of an amine such as 3-(dimethylamino)benzylamine.

Determination of Boiling Point (Micro Method)

This method is suitable for small quantities of a liquid sample.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)

- Small test tube
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of 3-(dimethylamino)benzylamine

Procedure:

- Place a small amount of the liquid 3-(dimethylamino)benzylamine into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer.
- Place the thermometer and attached test tube into the Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. A slow, continuous stream of bubbles will emerge as the liquid's vapor pressure approaches atmospheric pressure.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube after the heating is stopped and the apparatus is allowed to cool slightly.

Determination of Melting Point

For solid derivatives or if 3-(dimethylamino)benzylamine is a solid at room temperature.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (open at one end)
- Sample of 3-(dimethylamino)benzylamine (solid)

Procedure:

- Ensure the sample is dry and finely powdered.[3]
- Pack a small amount of the sample into the open end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.[3]
- Heat the block rapidly to a temperature about 15-20 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute.
- The melting point range is the temperature from which the first drop of liquid is observed to the temperature at which the entire sample has melted.[4]

Determination of Solubility

A qualitative assessment of solubility in various solvents is crucial for purification and formulation.

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Sample of 3-(dimethylamino)benzylamine
- Solvents: Water, 5% HCl, 5% NaOH, and an organic solvent (e.g., diethyl ether or dichloromethane)

Procedure:

- Add approximately 20-30 mg of the sample to separate test tubes.
- To each test tube, add 1 mL of a different solvent.
- Vigorously mix the contents of each tube for 1-2 minutes.
- Observe and record whether the sample dissolves completely, partially, or is insoluble.[5]

- For water-soluble amines, the pH of the aqueous solution can be tested with pH paper to confirm basicity.[5]

Determination of pKa (Potentiometric Titration)

The pKa is a measure of the basicity of the amine.

Apparatus:

- pH meter with a combination pH electrode (calibrated)
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Solution of 3-(dimethylamino)benzylamine of known concentration in water

Procedure:

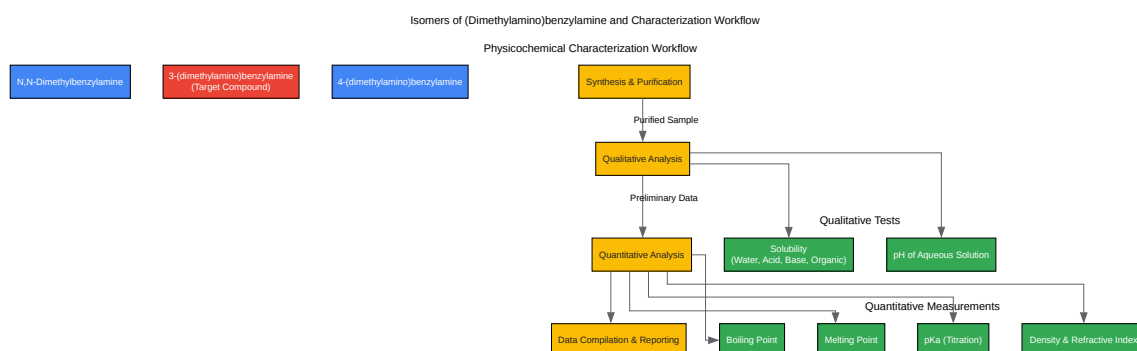
- Calibrate the pH meter using standard buffer solutions (pH 4, 7, and 10).[6]
- Place a known volume and concentration of the 3-(dimethylamino)benzylamine solution into a beaker with a magnetic stir bar.
- Immerse the pH electrode in the solution and begin stirring.
- Record the initial pH of the amine solution.
- Add the standardized HCl solution from the burette in small, known increments.
- Record the pH after each addition, allowing the reading to stabilize.
- Continue the titration until the pH has dropped significantly and begins to level off.
- Plot a titration curve of pH versus the volume of HCl added.

- The pKa is the pH at the half-equivalence point (the point at which half of the amine has been neutralized).[7]

Visualization

Isomeric Structures and Characterization Workflow

The following diagram illustrates the structural differences between 3-(dimethylamino)benzylamine and its common isomers, and outlines a general workflow for its physicochemical characterization.



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Caption: Isomers and a workflow for physicochemical characterization.

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